

A Comprehensive Technical Guide to Butyl Heptanoate

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Compound of Interest

Compound Name: *Butyl heptanoate*

Cat. No.: *B1580531*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **butyl heptanoate**, a significant ester in the fields of chemical synthesis and analytical science. It covers its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on providing actionable data and methodologies for laboratory and development settings.

Chemical Identity and Nomenclature

The compound's formal identification according to the International Union of Pure and Applied Chemistry (IUPAC) is **butyl heptanoate**.^{[1][2]} It is systematically derived from the esterification of heptanoic acid with butan-1-ol.

A variety of synonyms are used in commercial and academic literature to refer to this compound. These are essential to recognize for comprehensive literature searches and material sourcing.

Synonym	Reference
Butyl heptylate	[1] [3] [4]
Butyl heptoate	[1] [3] [4]
Heptanoic acid, butyl ester	[1] [3] [4]
n-Butyl heptanoate	[1] [5]
Butyl enanthate	[1] [3]
FEMA No. 2199	[1] [3]
n-Butyl n-heptanoate	[1] [5]
Heptanoic acid butyl ester	[1]

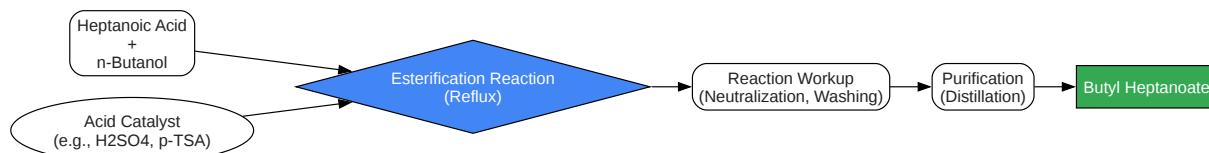
Physicochemical Properties

Butyl heptanoate is a colorless liquid at room temperature, characterized by a fruity, herbaceous odor.[\[3\]](#)[\[6\]](#) Its physical and chemical properties are critical for its application in various formulations and syntheses.

Property	Value	Reference
Molecular Formula	C11H22O2	[1][5][6][7][8]
Molar Mass	186.29 g/mol	[1][5][6]
Melting Point	-67.5 °C	[6][9]
Boiling Point	226 °C	[6][7]
Density	0.863 g/mL at 25 °C	[6][7]
Refractive Index (n20/D)	1.421	[6][7]
Vapor Pressure	0.09 mmHg at 25 °C	[4][9]
Flash Point	86.67 °C (188 °F)	[6][9]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol, ether, and chloroform. [3][10]	

Synthesis of Butyl Heptanoate

The primary method for synthesizing **butyl heptanoate** is through the Fischer esterification of heptanoic acid and n-butanol.



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Caption: General workflow for the synthesis of **butyl heptanoate**.

This protocol describes the synthesis of **butyl heptanoate** from heptanoic acid and n-butanol using an acid catalyst.

Materials:

- Heptanoic acid
- n-Butanol
- Concentrated sulfuric acid (or p-toluenesulfonic acid)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Benzene (optional, for azeotropic removal of water)
- Round-bottom flask
- Reflux condenser
- Dean-Stark trap (if using benzene)
- Separatory funnel
- Distillation apparatus

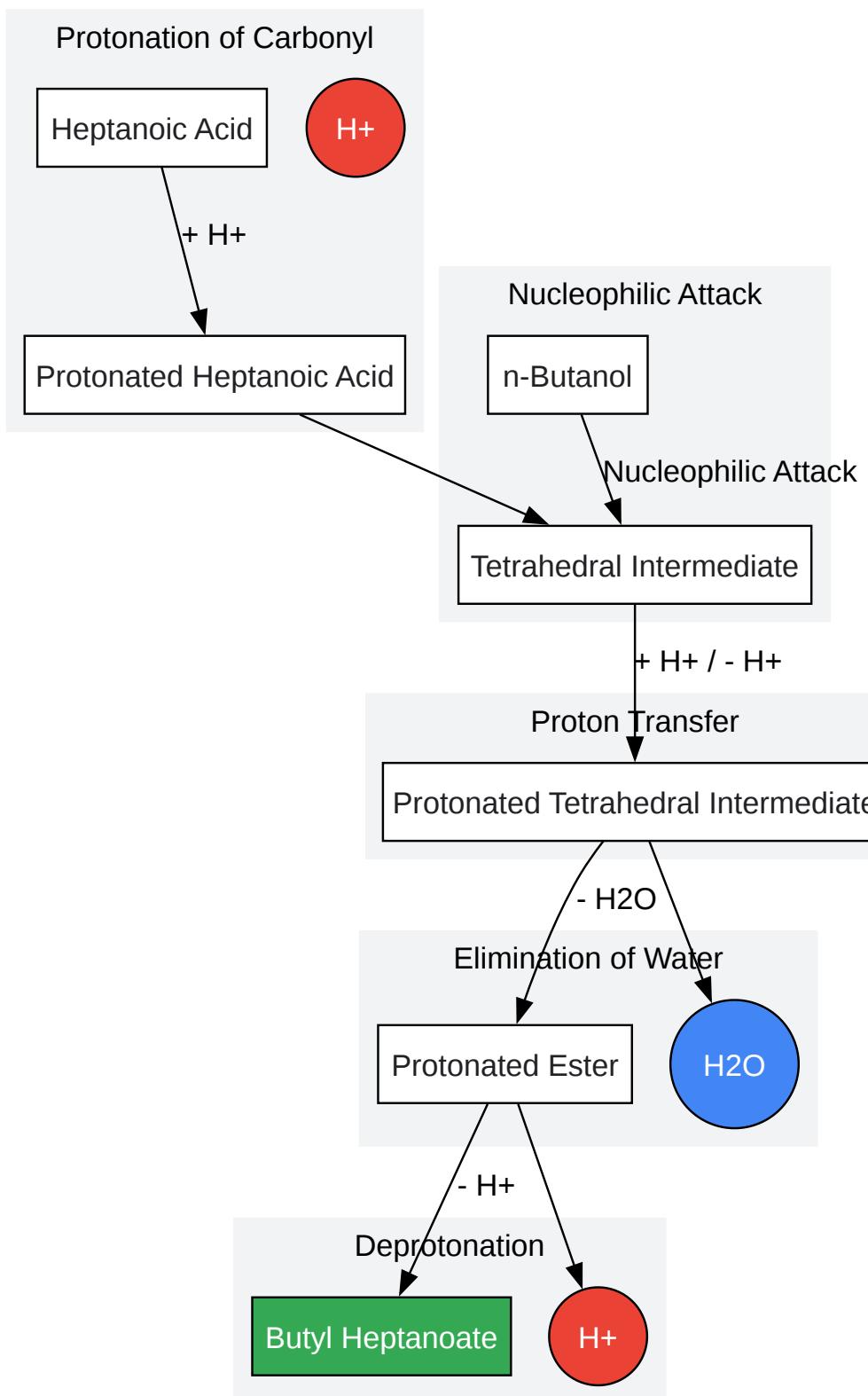
Procedure:

- Reaction Setup: In a round-bottom flask, combine one molar equivalent of heptanoic acid with an excess (1.5-2 molar equivalents) of n-butanol.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the mass of the carboxylic acid) to the mixture. Alternatively, p-toluenesulfonic acid can be used.[\[6\]](#)

- Reaction: Heat the mixture to reflux. The reaction progress can be monitored by observing the collection of water, which is a byproduct of the esterification. If using benzene, water will be collected azeotropically in the Dean-Stark trap.^[6] Continue refluxing until the theoretical amount of water has been collected or until the reaction is deemed complete by other analytical methods (e.g., TLC, GC).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Drying and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
 - Purify the crude **butyl heptanoate** by fractional distillation under reduced pressure to yield the pure ester.

Signaling Pathways and Applications

While **butyl heptanoate** itself is not directly involved in biological signaling pathways in the context of drug development, its role as a fragrance and flavor agent is due to its interaction with olfactory and gustatory receptors. In a broader chemical context, its synthesis pathway is a classic example of acid-catalyzed esterification.



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Caption: Mechanism of the Fischer esterification for **butyl heptanoate** synthesis.

- Flavor and Fragrance: **Butyl heptanoate** is widely used as a synthetic flavoring agent in foods such as candy and baked goods, imparting a fruity taste.[6] It is also utilized in perfumes and other scented products.[7]
- Chemical Synthesis: It serves as a solvent and an intermediate in organic synthesis.[7][10] The ester group can undergo reactions like hydrolysis and transesterification to produce other valuable chemicals.[7][10]
- Analytical Standards: Due to its stable nature, it is used as a reference standard in various analytical techniques, including chromatography.[1][3]

Safety and Handling

Butyl heptanoate is considered a flammable liquid and may cause irritation to the skin and eyes upon direct contact.[3][4] It should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Store in a cool, dry place away from ignition sources.[3]

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